

Technical Guide: Characterization of 2-Methyl-4-(trifluoromethoxy)benzonitrile

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Compound of Interest

Compound Name: 2-Methyl-4-(trifluoromethoxy)benzonitrile

CAS No.: 261951-92-2

Cat. No.: B1305671

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Part 1: Executive Summary & Strategic Value

2-Methyl-4-(trifluoromethoxy)benzonitrile is a high-value fluorinated building block in modern drug discovery. Its structural utility lies in the trifluoromethoxy group (-OCF₃), which serves as a lipophilic bioisostere for other functional groups (e.g., -Cl, -CF₃), enhancing metabolic stability and membrane permeability without significantly altering steric bulk.

This guide provides a rigorous technical framework for the synthesis, characterization, and quality control of this compound. Unlike standard reagents, the combination of the electron-withdrawing nitrile and trifluoromethoxy groups with an electron-donating methyl group creates a unique electronic environment that requires specific analytical protocols.

Key Applications

- **Bioisosteric Replacement:** Used to modulate pKa and lipophilicity (LogP) in lead optimization.
- **Agrochemicals:** Precursor for highly active herbicides and fungicides.

- Material Science: Monomer for high-performance fluoropolymers.

Part 2: Physicochemical Profile[1]

The following data establishes the baseline for identification and purity assessment.

Property	Value	Method/Condition
Molecular Formula	C9H6F3NO	-
Molecular Weight	201.15 g/mol	-
Appearance	Clear, pale yellow liquid	Visual Inspection
Boiling Point	~230–235 °C (Predicted)	760 mmHg
Density	1.28 ± 0.06 g/cm ³	Predicted @ 20 °C
Refractive Index	1.46–1.48	Predicted
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water	-
LogP	~3.2	Predicted (Lipophilic)

Part 3: Synthesis & Production Pathways

Understanding the synthetic origin is critical for anticipating impurity profiles. Two primary routes are industrially relevant:

Route A: Sandmeyer Reaction (From Aniline)

Precursor: 2-Methyl-4-(trifluoromethoxy)aniline Mechanism: Diazotization followed by cyanation. Impurity Risk: Residual copper salts, diazo-tars, and phenol byproducts (hydrolysis).

Route B: Pd-Catalyzed Cyanation (From Aryl Halide)

Precursor: 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene Reagents: Zn(CN)₂, Pd(PPh₃)₄ or similar catalyst. Impurity Risk: Residual Palladium (<10 ppm limit required), phosphine oxides, and homocoupling dimers.

Synthesis Workflow Diagram



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Figure 1: Generalized synthesis workflow for **2-Methyl-4-(trifluoromethoxy)benzonitrile**.

Part 4: Comprehensive Characterization Strategy

This section details the specific spectroscopic signatures required to confirm identity and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The electronic push-pull effect of the Methyl (donor) vs. CN/OCF₃ (acceptors) creates distinct shifts.

¹H NMR (400 MHz, CDCl₃)

- δ 7.60 (d, J = 8.5 Hz, 1H): H6 proton. Deshielded by the ortho-cyano group.
- δ 7.15 (s, 1H): H3 proton. Ortho to the methyl group, meta to the cyano.
- δ 7.10 (d, J = 8.5 Hz, 1H): H5 proton. Ortho to the OCF₃ group.
- δ 2.55 (s, 3H): Methyl group (-CH₃). Distinct singlet.

¹³C NMR (100 MHz, CDCl₃)

- ~118 ppm: Cyano carbon (C $\equiv$ N).
- ~120 ppm (q, JCF ~255 Hz): Trifluoromethoxy carbon (-OCF₃).
- ~150 ppm: C4 (attached to OCF₃).
- ~142 ppm: C2 (attached to Methyl).
- ~110 ppm: C1 (attached to CN).

- ~20 ppm: Methyl carbon.

¹⁹F NMR (376 MHz, CDCl₃)

- δ -58.0 ppm (s): Trifluoromethoxy group. A clean singlet is critical; multiplets indicate impurity or degradation.

Infrared (IR) Spectroscopy

- 2230 cm⁻¹: Strong, sharp band characteristic of the C≡N stretching vibration.
- 1150–1250 cm⁻¹: Multiple strong bands corresponding to C-F and C-O-C stretching of the OCF₃ group.

Mass Spectrometry (GC-MS)

- Molecular Ion (M⁺): m/z 201.^{[1][2]}
- Base Peak: Often m/z 116 (Loss of OCF₃) or m/z 132 (Loss of CF₃).
- Fragmentation Pattern: Look for sequential loss of F (19) and CO (28) fragments.

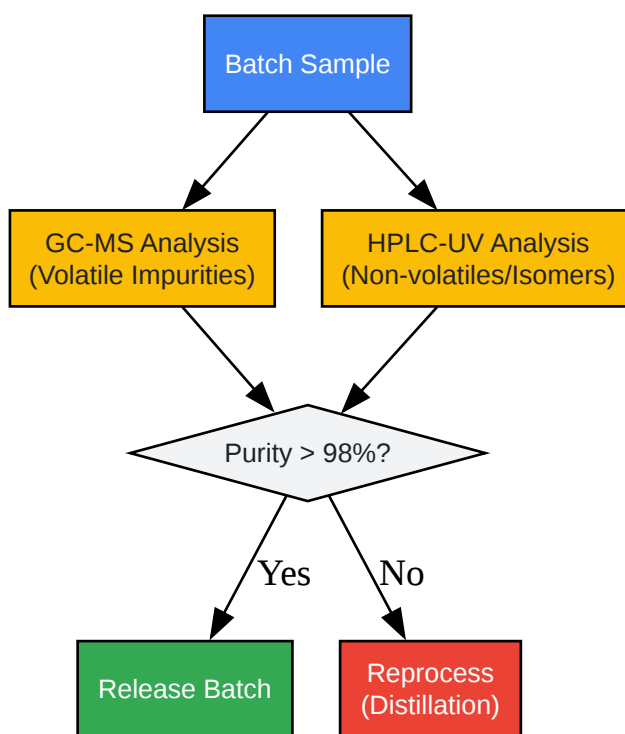
Part 5: Quality Control & Purity Profiling

For pharmaceutical applications, a purity of >98% is mandatory.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm.
- Retention Time: Expect late elution due to high lipophilicity (LogP ~3.2).

Impurity Analysis Diagram



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Figure 2: QC Decision Tree for Batch Release.

Part 6: Handling & Safety (MSDS Summary)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or inhaled (H302+H312+H332).
- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).
- Respiratory: May cause respiratory irritation (H335).

Storage Protocols:

- Store in a cool, dry place (2-8°C recommended).
- Keep container tightly closed to prevent hydrolysis of the nitrile group (though slow).
- Incompatible with strong oxidizing agents and strong bases.

References

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Sources

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- To cite this document: BenchChem. [Technical Guide: Characterization of 2-Methyl-4-(trifluoromethoxy)benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1305671/docs#technical-guide-characterization-of-2-methyl-4-trifluoromethoxy-benzonitrile\]](https://www.benchchem.com/product/b1305671/docs#technical-guide-characterization-of-2-methyl-4-trifluoromethoxy-benzonitrile)

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